

# Essential Safety and Operational Guide for Handling PTIO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ptio*  
Cat. No.: B097688

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **PTIO** (2-Phenyl-4,4,5,5-tetramethylimidazoline-1-oxyl-3-oxide), a stable free radical scavenger often utilized in the study of nitric oxide (NO) and its biological effects. Adherence to these procedures is essential to ensure a safe laboratory environment.

## Chemical Identification and Properties

Property	Value
Chemical Name	2-Phenyl-4,4,5,5-tetramethylimidazoline-1-oxyl-3-oxide
Synonyms	PTIO, 2-Phenyl-4,4,5,5-tetramethylimidazoline-3-oxide-1-oxyl
CAS Number	18390-00-6 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>13</sub> H <sub>17</sub> N <sub>2</sub> O <sub>2</sub> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	233.29 g/mol <a href="#">[3]</a>
Appearance	Blue to dark blue powder <a href="#">[5]</a>
Storage Temperature	2-8°C <a href="#">[3]</a> or ≤ -10 °C <a href="#">[5]</a>

## Personal Protective Equipment (PPE)

When handling **PTIO** powder, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specific Recommendation	Rationale
Respiratory Protection	N95 (US) or equivalent dust mask <sup>[3]</sup>	To prevent inhalation of the powder.
Eye Protection	Safety glasses with side shields or goggles <sup>[3]</sup>	To protect eyes from dust particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile) <sup>[3]</sup>	To prevent skin contact.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.

## Handling and Operational Procedures

### Engineering Controls:

- Handle **PTIO** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

### Procedural Steps for Handling:

- Preparation:** Before handling, ensure all necessary PPE is worn correctly. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Weighing:** If weighing the powder, do so in a fume hood or a ventilated balance enclosure to contain any airborne particles.
- Dissolving:** When preparing solutions, add the **PTIO** powder slowly to the solvent to avoid splashing. **PTIO** is soluble in DMF, DMSO, and ethanol<sup>[4]</sup>.
- Post-Handling:** After handling, thoroughly wash hands and any exposed skin with soap and water. Clean all equipment and the work area to remove any residual contamination.

## First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention. <a href="#">[2]</a>
Skin Contact	Immediately remove contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes. <a href="#">[2]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

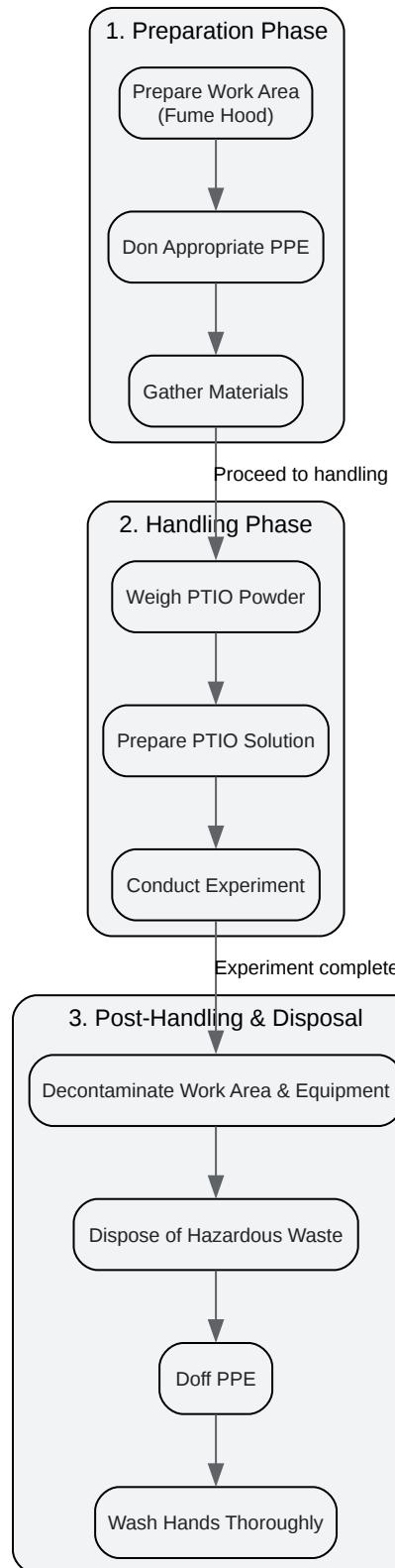
## Disposal Plan

All waste contaminated with **PTIO** must be handled as hazardous waste.

- Solid Waste: Collect any unused **PTIO** powder and contaminated materials (e.g., weigh boats, pipette tips, gloves) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **PTIO** in a separate, labeled hazardous waste container for liquid chemical waste.
- Disposal: All hazardous waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

## PTIO Handling Workflow

The following diagram outlines the standard operational workflow for safely handling **PTIO** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Standard workflow for handling **PTIO**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. PTIO - Safety Data Sheet [chemicalbook.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. PTIO 18390-00-6 [sigmaaldrich.com]
- 4. caymanchem.com [caymanchem.com]
- 5. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling PTIO]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b097688#personal-protective-equipment-for-handling-ptio>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)